

# A Comparative Guide to Wet and Dry Transfer Methods for MoS<sub>2</sub> Films

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Molybdenum sulfide

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The successful transfer of two-dimensional (2D) materials, such as molybdenum disulfide (MoS<sub>2</sub>), from their growth substrate to a target substrate is a critical step for the fabrication of high-performance electronic and optoelectronic devices. The choice of transfer method significantly impacts the structural integrity, uniformity, and overall quality of the MoS<sub>2</sub> film. This guide provides a comprehensive comparison of the two primary transfer techniques: wet transfer and dry transfer, offering researchers, scientists, and drug development professionals the insights needed to select the optimal method for their specific applications.

## At a Glance: Wet vs. Dry Transfer

Feature	Wet Transfer	Dry Transfer
Principle	Utilizes a liquid medium (e.g., water, chemical etchants) to delaminate and transfer the film.[1]	Employs a viscoelastic stamp (e.g., PDMS) to mechanically exfoliate and place the film.[2][3]
Common Support Layer	Polymethyl methacrylate (PMMA)[4][5]	Polydimethylsiloxane (PDMS)[2]
Film Quality	Prone to wrinkles, cracks, and polymer residues.[4][3][6]	Generally results in cleaner surfaces with fewer mechanical defects.[3][7]
Contamination	Higher risk of chemical residues from etchants and solvents.[5][8]	Minimal chemical contamination as it avoids the use of solvents.[2]
Scalability	Well-suited for large-area transfers.[9][10]	Can be challenging to scale up for large, uniform films.
Complexity & Time	Can be a multi-step, time-consuming process.[8]	Generally a faster and more direct method.[11]
Substrate Reusability	Often involves etching the growth substrate, making it non-reusable.[5]	The growth substrate can typically be reused.[8]

## Experimental Protocols

### Wet Transfer Protocol (PMMA-Assisted)

This method is widely used for transferring large-area MoS<sub>2</sub> films grown by chemical vapor deposition (CVD).

Materials:

- MoS<sub>2</sub> on growth substrate (e.g., SiO<sub>2</sub>/Si, sapphire)
- Polymethyl methacrylate (PMMA)

- Developer (e.g., MIBK:IPA)
- Etchant (e.g., buffered oxide etch (BOE) for SiO<sub>2</sub>, NaOH or KOH for sapphire)
- Deionized (DI) water
- Target substrate
- Acetone, Isopropanol (IPA)

Procedure:

- PMMA Coating: Spin-coat a layer of PMMA onto the MoS<sub>2</sub>/growth substrate.
- Baking: Bake the sample to solidify the PMMA film.
- Delamination: Immerse the PMMA-coated substrate in an appropriate etchant to separate the PMMA/MoS<sub>2</sub> stack from the growth substrate.<sup>[5]</sup> For MoS<sub>2</sub> grown on sapphire, a method utilizing the surface energy difference between the hydrophobic MoS<sub>2</sub> and hydrophilic sapphire can be employed, where DI water penetrates the interface to lift off the film.<sup>[10][12]</sup>
- Fishing: Transfer the floating PMMA/MoS<sub>2</sub> film to a beaker of DI water to rinse off the etchant.
- Transfer to Target Substrate: "Fish" the film out of the water using the target substrate.
- Drying: Dry the sample in air or on a hotplate at a low temperature.
- PMMA Removal: Remove the PMMA support layer by immersing the sample in acetone, followed by rinsing with IPA and drying with nitrogen.

## Dry Transfer Protocol (PDMS-Assisted)

This technique is favored for transferring smaller, exfoliated MoS<sub>2</sub> flakes and for applications where minimizing contamination is critical.<sup>[2]</sup>

Materials:

- MoS<sub>2</sub> on growth substrate or exfoliation tape

- Polydimethylsiloxane (PDMS) stamp
- Glass slide
- Target substrate
- Micromanipulator/transfer stage

#### Procedure:

- **PDMS Stamp Preparation:** Prepare a clean PDMS stamp, often mounted on a glass slide for handling.
- **Exfoliation (if applicable):** If starting from a bulk crystal, mechanically exfoliate MoS<sub>2</sub> flakes onto the PDMS stamp.
- **Alignment:** Using a microscope and a micromanipulator, align the desired MoS<sub>2</sub> flake on the PDMS stamp with the target location on the substrate.
- **Contact:** Bring the PDMS stamp into contact with the target substrate.
- **Release:** Slowly retract the PDMS stamp. The MoS<sub>2</sub> film adheres to the target substrate due to stronger van der Waals forces between the MoS<sub>2</sub> and the substrate compared to the MoS<sub>2</sub> and the PDMS. The adhesion can be controlled by the speed of retraction.

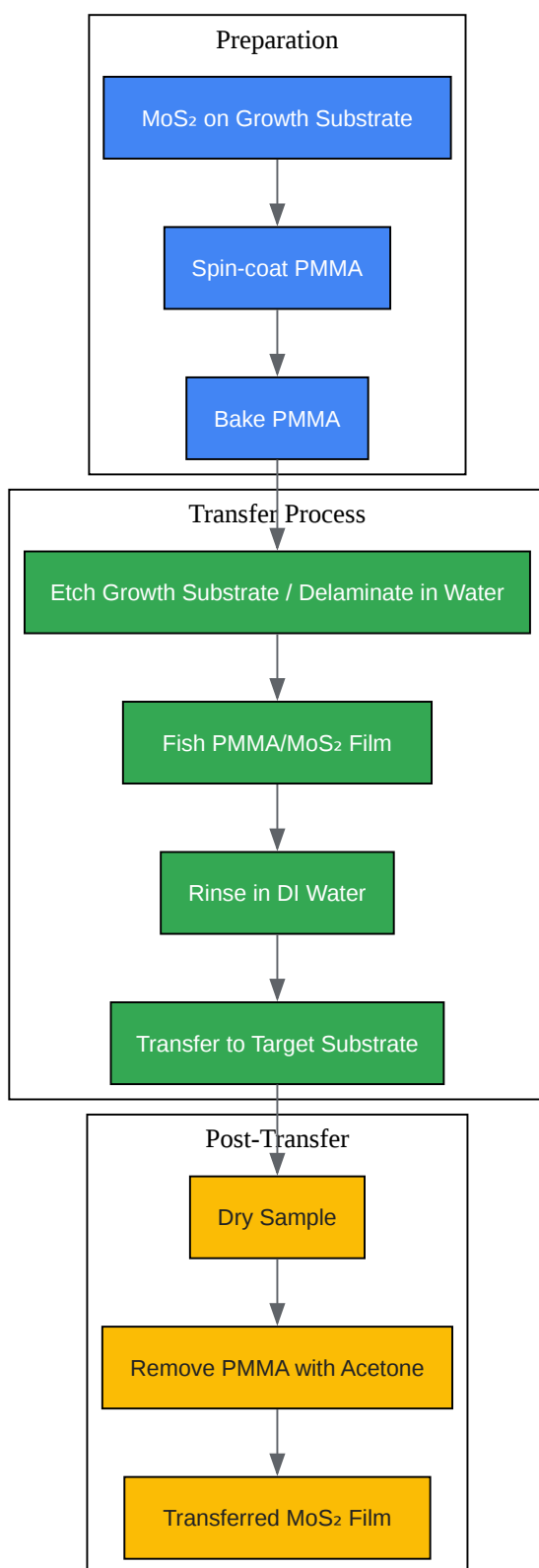
## Performance Comparison: Experimental Data

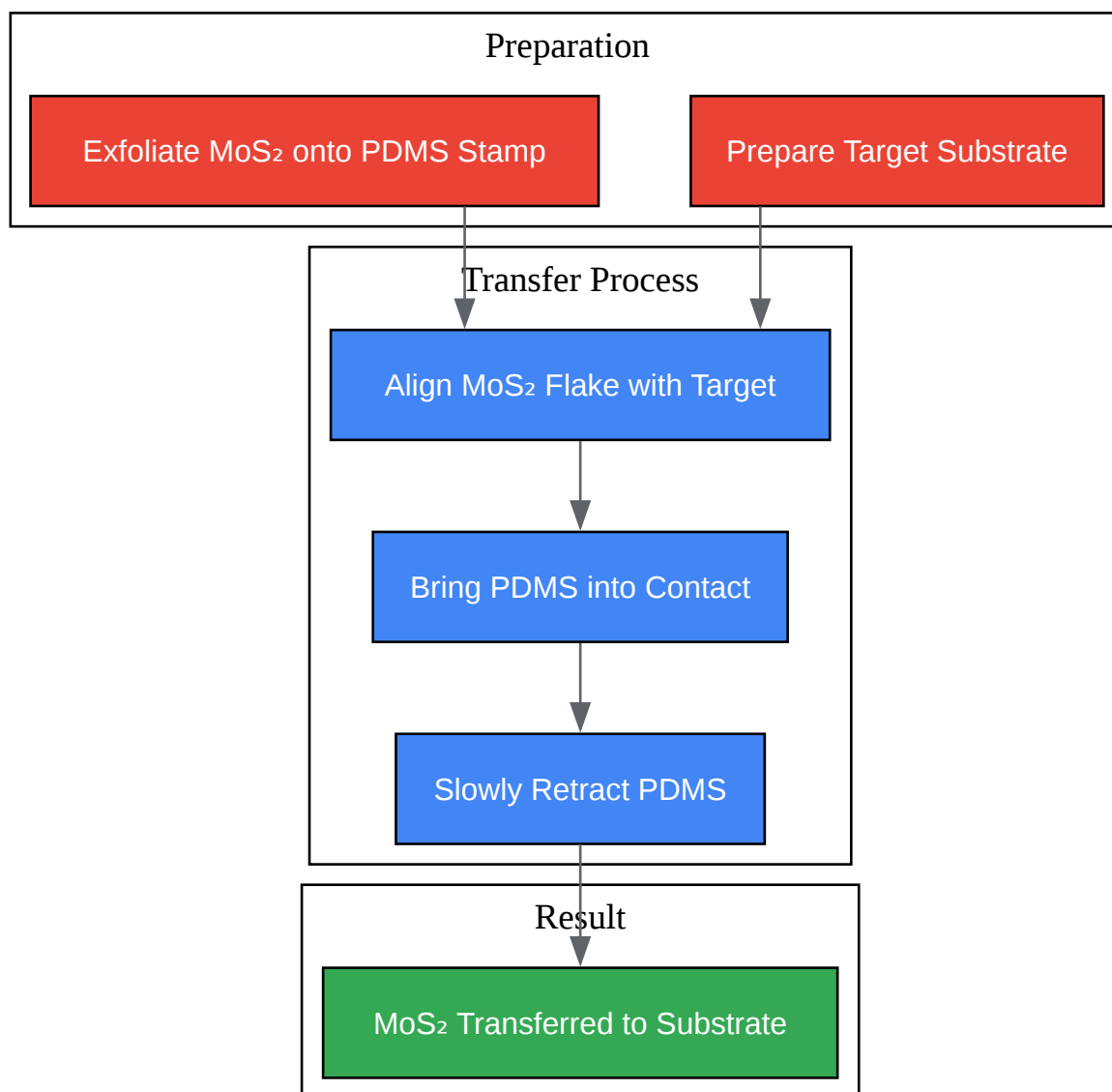
The choice between wet and dry transfer methods often depends on the desired properties of the final MoS<sub>2</sub> film. The following table summarizes key performance metrics based on experimental findings.

Parameter	Wet Transfer	Dry Transfer	Characterization Technique
Surface Morphology	Higher density of wrinkles, bubbles, and polymer residues.[6] [7]	Cleaner surface with fewer wrinkles and bubbles.[7]	Atomic Force Microscopy (AFM), Scanning Electron Microscopy (SEM)
Structural Quality	Can introduce strain and defects, observed as shifts in Raman peaks.	Generally preserves the pristine crystal structure with less strain.[10]	Raman Spectroscopy, Transmission Electron Microscopy (TEM)
Contamination	Presence of PMMA residues and etchant-related impurities.[6] [8]	Minimal to no polymer or chemical residues.	X-ray Photoelectron Spectroscopy (XPS), AFM
Electrical Mobility	Mobility can be degraded by residues and defects.	Higher mobility values are often reported due to cleaner interfaces. [11]	Field-Effect Transistor (FET) measurements
Photoluminescence (PL)	PL intensity can be quenched or shifted due to strain and doping from residues.	Stronger and more uniform PL intensity, indicative of higher quality.	Photoluminescence Spectroscopy

## Visualizing the Workflows

To further clarify the procedural differences, the following diagrams illustrate the workflows for both wet and dry transfer methods.





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- To cite this document: BenchChem. [A Comparative Guide to Wet and Dry Transfer Methods for MoS<sub>2</sub> Films]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676702#comparing-wet-vs-dry-transfer-methods-for-mos-films]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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